

Personal protective equipment for handling (Rac)-BAY-985

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Compound of Interest

Compound Name: (Rac)-BAY-985

Cat. No.: B10819312

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Essential Safety and Handling Guide for (Rac)-BAY-985

Researchers and drug development professionals handling **(Rac)-BAY-985** must adhere to strict safety protocols to mitigate risks associated with this potent, ATP-competitive and selective TBK1 inhibitor.^{[1][2][3]} This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

(Rac)-BAY-985 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[4]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[4]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **(Rac)-BAY-985**. Consistent and correct use of PPE is critical to minimize exposure.

Operation	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Nitrile gloves- Safety glasses with side shields or goggles- Lab coat- Use of a chemical fume hood is mandatory
Solution Preparation and Handling	- Nitrile gloves- Safety glasses with side shields or goggles- Lab coat
Cell Culture and In Vitro Assays	- Nitrile gloves- Lab coat- Use of a biological safety cabinet (BSC)
Spill Cleanup	- Double-gloving (nitrile gloves)- Safety goggles- Lab coat- Disposable shoe covers
Waste Disposal	- Nitrile gloves- Safety glasses- Lab coat

Experimental Workflow and Safety Precautions

The following diagram outlines the standard workflow for handling **(Rac)-BAY-985**, incorporating key safety checkpoints.



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